

An In-depth Technical Guide to the Chemical Compound Cmi-392

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cmi-392

Cat. No.: B1669265

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure and currently available properties of the small molecule **Cmi-392**. The document is intended for researchers, scientists, and professionals in the field of drug development who may be interested in the characteristics of this compound. It is important to note that while the chemical identity of **Cmi-392** is established, public domain information regarding its biological activity, mechanism of action, and associated experimental data is not available at the time of this publication.

Chemical Structure and Properties

Cmi-392 is a complex organic molecule with the systematic IUPAC name 3-[[2-[2-(4-chlorophenyl)sulfanylethoxy]-3-methoxy-5-[(2R,5R)-5-(3,4,5-trimethoxyphenyl)oxolan-2-yl]phenyl]methyl]-1-hydroxy-1-methylurea. Its chemical structure is characterized by multiple aromatic rings, ether linkages, a sulfanyl group, and a hydroxyurea moiety.

Chemical Identifiers

Property	Value
Molecular Formula	C ₃₁ H ₃₇ ClN ₂ O ₈ S
IUPAC Name	3-[[2-[2-(4-chlorophenyl)sulfanylethoxy]-3-methoxy-5-[(2R,5R)-5-(3,4,5-trimethoxyphenyl)oxolan-2-yl]phenyl]methyl]-1-hydroxy-1-methylurea
SMILES	CN(C(=O)NCC1=C(C(=CC(=C1)[C@H]2CC--INVALID-LINK--C3=CC(=C(C(=C3)OC)OC)OC)OC)OCCSC4=C C=C(C=C4)Cl)O
InChI Key	LZVBMKDVPPGGFK-JWQCQUIFSA-N

Physicochemical Properties

Property	Value
Monoisotopic Mass	632.1959 g/mol

Biological Activity and Mechanism of Action

As of the date of this guide, there is no publicly available information, including research articles, patents, or conference proceedings, that describes the biological activity or mechanism of action of **Cmi-392**. Screening results, target identification, and signaling pathway involvement have not been reported in the public domain.

Experimental Data

Due to the absence of published research on **Cmi-392**, there is no quantitative data such as IC₅₀ values, binding affinities, or pharmacokinetic parameters to present.

Experimental Protocols

Detailed methodologies for key experiments cannot be provided as no experimental studies involving **Cmi-392** have been publicly disclosed.

Signaling Pathways and Experimental Workflows

Visual diagrams of signaling pathways or experimental workflows involving **Cmi-392** cannot be generated as the underlying data is not available.

Conclusion

Cmi-392 is a chemically defined small molecule with a known structure. However, its role in biological systems, potential therapeutic applications, and the experimental basis for any such activities remain uncharacterized in the public scientific literature. This guide serves to consolidate the available chemical information on **Cmi-392** and to highlight the current knowledge gap regarding its biological properties. Further research and publication are required to elucidate the pharmacological profile of this compound.

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